

Application Note & Protocol: Synthesis of N-(2-methylphenyl)-2-nitrobenzamide

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Compound of Interest

Compound Name: *N*-(2-methylphenyl)-2-nitrobenzamide

CAS No.: 2385-25-3

Cat. No.: B373971

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Abstract

This document provides a comprehensive guide for the synthesis of **N-(2-methylphenyl)-2-nitrobenzamide**, a valuable intermediate in medicinal chemistry and materials science.[1] The protocol details the acylation of o-toluidine with 2-nitrobenzoyl chloride, a classic example of the Schotten-Baumann reaction.[2] Emphasis is placed on procedural rationale, stringent safety measures, and detailed characterization of the final product to ensure reproducibility and reliability for researchers in drug discovery and organic synthesis.

Introduction and Scientific Context

N-aryl benzamides are a significant class of compounds in pharmacological research, with various derivatives exhibiting anticonvulsant, anti-inflammatory, and antitumor activities.[3][4] The target molecule, **N-(2-methylphenyl)-2-nitrobenzamide** (C₁₄H₁₂N₂O₃), serves as a versatile scaffold for the development of more complex bioactive molecules.[1][5] The presence of the nitro group offers a handle for further chemical transformations, such as reduction to an amine, which can then be used to construct heterocyclic systems or other functionalized derivatives.[6]

This application note presents a robust and well-characterized laboratory-scale protocol for the synthesis of this key intermediate, beginning from commercially available starting materials.

The methodology is designed to be accessible to researchers with a foundational knowledge of synthetic organic chemistry.

Reaction Principle and Mechanism

The synthesis proceeds via a nucleophilic acyl substitution reaction. The lone pair of electrons on the nitrogen atom of o-toluidine (the nucleophile) attacks the electrophilic carbonyl carbon of 2-nitrobenzoyl chloride. This forms a transient tetrahedral intermediate. The intermediate then collapses, reforming the carbonyl double bond and expelling the chloride ion, which is an excellent leaving group.

A tertiary amine base, such as pyridine or triethylamine, is incorporated into the reaction mixture. Its primary role is to act as an acid scavenger, neutralizing the hydrochloric acid (HCl) byproduct generated during the reaction.[2] This prevents the protonation of the o-toluidine starting material, which would render it non-nucleophilic, and drives the reaction equilibrium towards the product.[2]

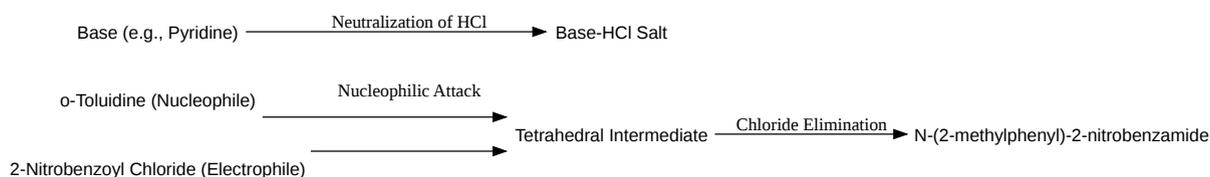


Figure 1: Nucleophilic Acyl Substitution Mechanism

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Caption: Figure 1: Nucleophilic Acyl Substitution Mechanism

Hazard and Safety Assessment

Extreme caution must be exercised throughout this procedure. This synthesis involves highly toxic, carcinogenic, and corrosive materials. The entire protocol must be performed inside a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE),

including a flame-resistant lab coat, chemical splash goggles, and heavy-duty nitrile or neoprene gloves.

- o-Toluidine: Highly Toxic if swallowed or inhaled and harmful in contact with skin.^[7] It is a suspected carcinogen and mutagen.^{[7][8]} It is also combustible and very toxic to aquatic life.^{[7][8]} All handling must be done in a fume hood.
- 2-Nitrobenzoyl Chloride: Corrosive. Causes severe skin burns and eye damage.^{[9][10]} It is water-reactive and will decompose in the presence of moisture to release corrosive HCl gas.^[10] Store in a desiccator and handle under anhydrous conditions where possible.
- Pyridine (Base): Flammable liquid and vapor. Harmful if swallowed, inhaled, or in contact with skin.
- Dichloromethane (Solvent): Volatile and a suspected carcinogen. Avoid inhalation of vapors.

All waste materials must be collected in a designated chlorinated organic waste container for proper disposal according to institutional guidelines.^[11]

Detailed Experimental Protocol

Materials and Reagents

Reagent/ Material	Formula	M.W. (g/mol)	Moles (mmol)	Equivalents	Amount	Supplier/ Grade
o-Toluidine	C ₇ H ₉ N	107.15	10.0	1.0	1.07 g (1.09 mL)	Sigma-Aldrich, ≥99%
2-Nitrobenzoyl chloride	C ₇ H ₄ ClNO ₂	185.56	10.5	1.05	1.95 g	Sigma-Aldrich, 97%
Pyridine	C ₅ H ₅ N	79.10	12.0	1.2	0.95 g (0.97 mL)	Fisher Scientific, Anhydrous
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	-	-	50 mL	Fisher Scientific, Anhydrous
Hydrochloric Acid (1M)	HCl	36.46	-	-	30 mL	Aqueous Solution
Sodium Bicarbonate	NaHCO ₃	84.01	-	-	30 mL	Saturated Aqueous
Brine	NaCl	58.44	-	-	30 mL	Saturated Aqueous
Anhydrous MgSO ₄	MgSO ₄	120.37	-	-	~2 g	Laboratory Grade
Ethanol	C ₂ H ₅ OH	46.07	-	-	As needed	For Recrystallization

Equipment

- 100 mL two-neck round-bottom flask
- 50 mL pressure-equalizing dropping funnel

- Magnetic stirrer and stir bar
- Ice-water bath
- Septa and nitrogen/argon gas inlet
- Separatory funnel (250 mL)
- Rotary evaporator
- Büchner funnel and filter flask
- Standard laboratory glassware (beakers, graduated cylinders)

Synthesis Workflow

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Sources

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